

Technical Support Center: ON-013100

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Compound of Interest

Compound Name: ON-013100

Cat. No.: B1677293

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This technical support center provides essential information for researchers, scientists, and drug development professionals working with **ON-013100**. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data on solubility to ensure successful and reproducible experiments.

Dissolving ON-013100 in DMSO: Troubleshooting and Protocol

Proper dissolution of **ON-013100** is critical for accurate experimental results. The recommended solvent for creating stock solutions is Dimethyl Sulfoxide (DMSO).

Solubility Data

Parameter	Value
Solvent	DMSO
Solubility	25 mg/mL[1][2]
Molar Concentration	63.38 mM[1][2]
Notes	Ultrasonic treatment is recommended to aid dissolution.[1][2]

Stock Solution Preparation (DMSO)

To prepare stock solutions of varying concentrations, please refer to the following table. Ensure you are using anhydrous, high-purity DMSO for best results.

Desired Stock Concentration	Volume of DMSO per 1 mg of ON-013100	Volume of DMSO per 5 mg of ON-013100	Volume of DMSO per 10 mg of ON-013100
1 mM	2.5352 mL	12.6762 mL	25.3524 mL
5 mM	0.5070 mL	2.5352 mL	5.0705 mL
10 mM	0.2535 mL	1.2676 mL	2.5352 mL
20 mM	0.1268 mL	0.6338 mL	1.2676 mL
50 mM	0.0507 mL	0.2535 mL	0.5070 mL

Experimental Protocol: Preparing a 10 mM Stock Solution of ON-013100 in DMSO

Materials:

- **ON-013100** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene or glass vial
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator

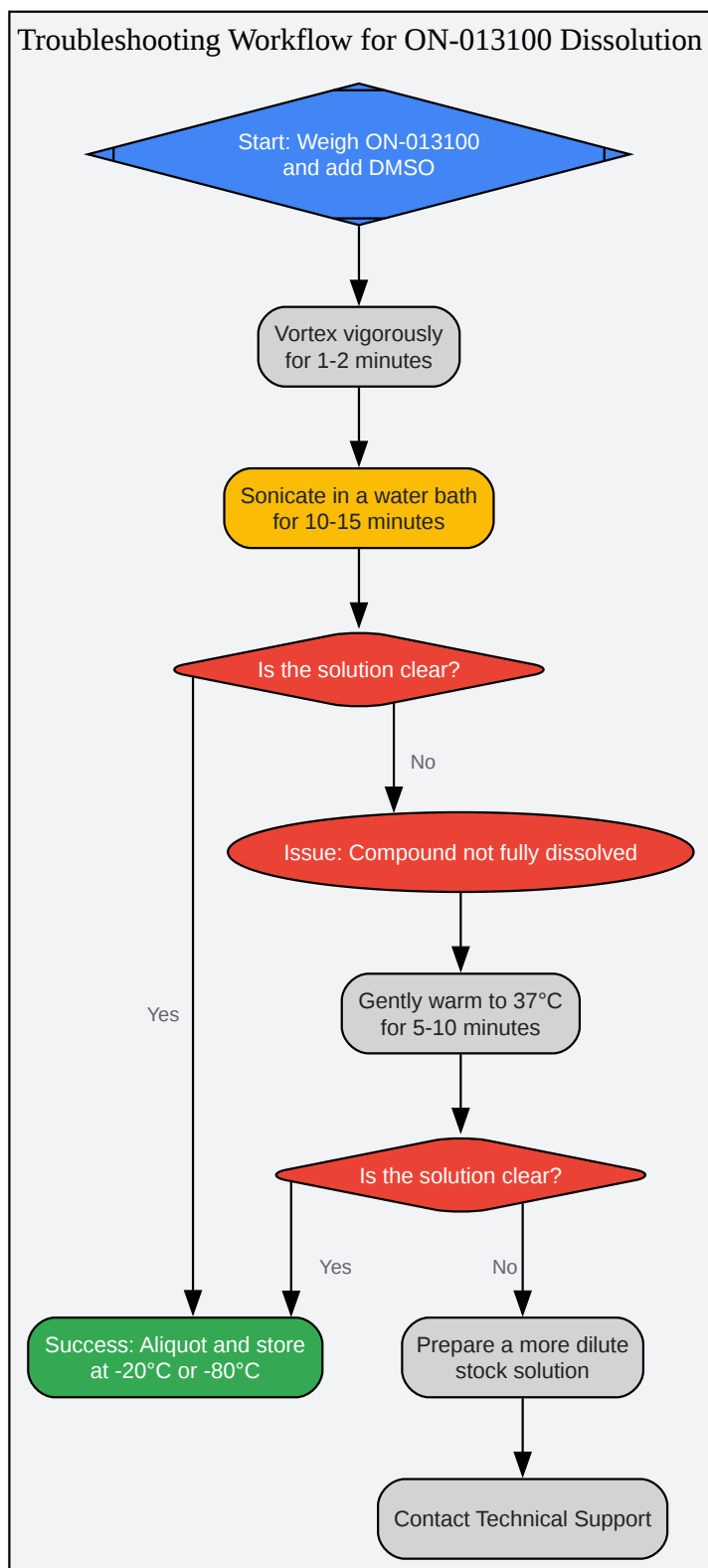
Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **ON-013100** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.9444 mg of **ON-013100** (Molecular Weight: 394.44 g/mol).

- **Adding Solvent:** Add the calculated volume of DMSO to the vial containing the **ON-013100** powder. For a 10 mM stock solution, you would add 1 mL of DMSO for every 3.9444 mg of the compound.
- **Initial Mixing:** Tightly cap the vial and vortex vigorously for 1-2 minutes to begin the dissolution process.
- **Sonication:** Place the vial in a water bath sonicator and sonicate for 10-15 minutes.^{[1][2]} This step is crucial for complete dissolution.
- **Visual Inspection:** After sonication, visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Troubleshooting Guide for Solubility Issues

Encountering solubility issues can be a common hurdle in experimental workflows. This guide provides a systematic approach to troubleshooting problems with dissolving **ON-013100** in DMSO.



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Caption: Troubleshooting workflow for dissolving **ON-013100** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for making a stock solution of **ON-013100**?

A1: The recommended solvent for preparing a stock solution of **ON-013100** is high-purity, anhydrous DMSO.[\[1\]](#)[\[2\]](#)

Q2: My **ON-013100** is not fully dissolving in DMSO even after vortexing. What should I do?

A2: It is highly recommended to use a water bath sonicator for 10-15 minutes to aid dissolution. [\[1\]](#)[\[2\]](#) If the compound still does not dissolve, gentle warming of the solution to 37°C for 5-10 minutes can also help.

Q3: Can I use water to dissolve **ON-013100**?

A3: **ON-013100** has very low aqueous solubility. It is not recommended to use water as the primary solvent for stock solution preparation.

Q4: My compound precipitates when I dilute my DMSO stock solution into an aqueous buffer or cell culture medium. What can I do?

A4: This is a common issue when a compound that is highly soluble in DMSO is introduced into an aqueous environment. To mitigate this, try the following:

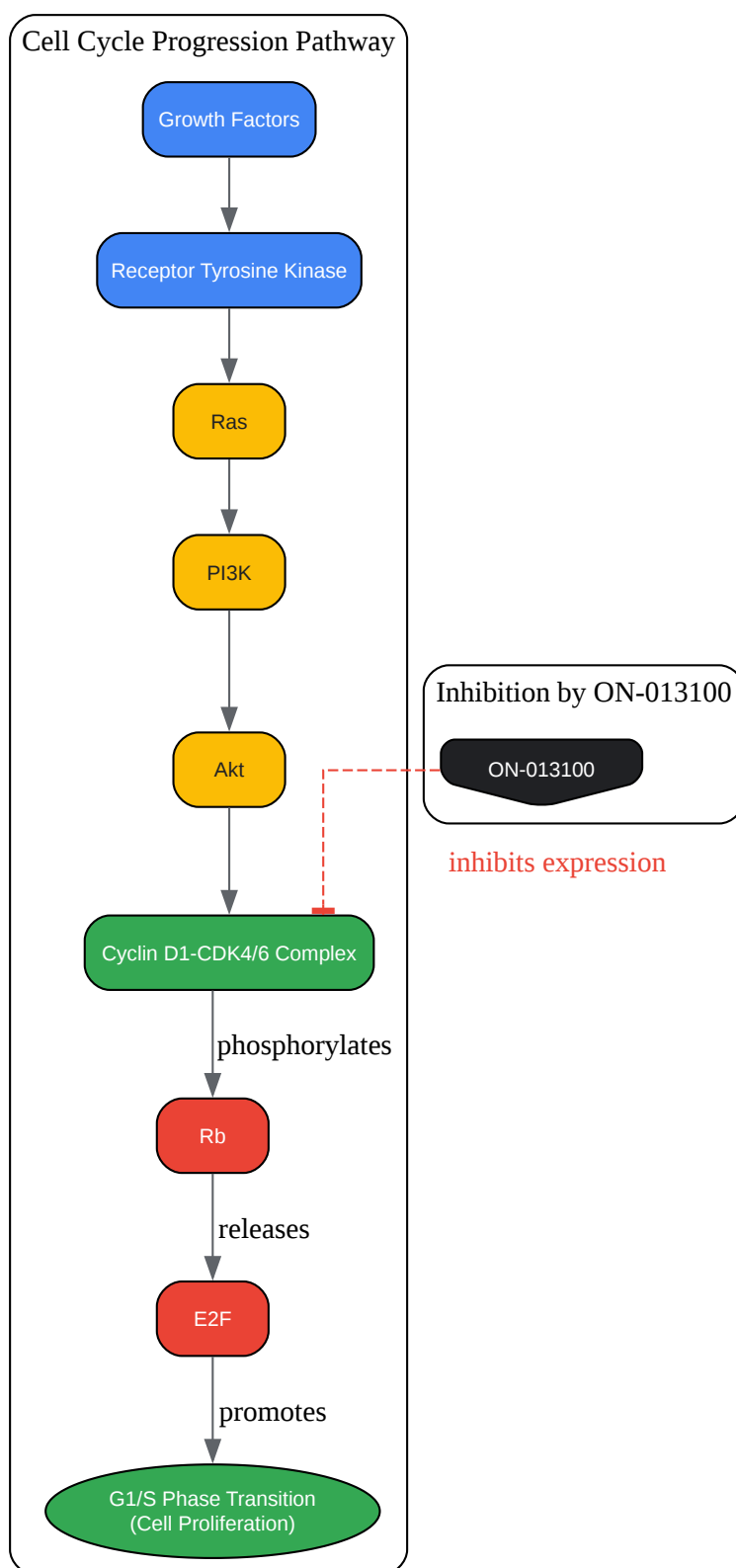
- Lower the final concentration: The concentration of **ON-013100** in your final working solution may be too high.
- Stepwise dilution: Perform serial dilutions of your DMSO stock in your aqueous buffer rather than a single large dilution.
- Increase the final DMSO concentration (with caution): While it is generally recommended to keep the final DMSO concentration in cell culture below 0.5%, some cell lines may tolerate slightly higher concentrations. Always run a vehicle control with the same final DMSO concentration to assess any potential toxicity.

Q5: How should I store my **ON-013100** stock solution?

A5: Aliquot your stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.

ON-013100 Signaling Pathway

ON-013100 is a mitotic inhibitor that has been shown to inhibit the expression of Cyclin D1.^[1] Cyclin D1 is a key regulatory protein in the cell cycle, and its inhibition can lead to cell cycle arrest. The diagram below illustrates the simplified signaling pathway affected by **ON-013100**.



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Caption: Simplified signaling pathway showing the role of Cyclin D1 in cell cycle progression and its inhibition by **ON-013100**.

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References

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- 2. Inhibition of Cyclin D1 Kinase Activity Is Associated with E2F-Mediated Inhibition of Cyclin D1 Promoter Activity through E2F and Sp1 - PMC [pmc.ncbi.nlm.nih.gov]
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